

# Physicochemical Properties of N-(2-phenoxyphenyl)methanesulfonamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: N-(2-phenoxyphenyl)methanesulfonamide

Cat. No.: B184492

[Get Quote](#)

For researchers and drug development professionals engaged in studies involving **N-(2-phenoxyphenyl)methanesulfonamide**, a clear understanding of its fundamental physicochemical properties is essential. This technical summary provides the core molecular formula and weight of the compound, presented for straightforward reference.

## Core Molecular Data

The essential molecular details for **N-(2-phenoxyphenyl)methanesulfonamide** are summarized in the table below. This information is foundational for any experimental design, analytical procedure, or computational modeling involving this compound.

Property	Value
Molecular Formula	C13H13NO3S[1][2][3]
Molecular Weight	263.31 g/mol [1][2]

## Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-(2-phenoxyphenyl)methanesulphonamide | C<sub>13</sub>H<sub>13</sub>NO<sub>3</sub>S | CID 103958 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-(2-Phenoxyphenyl)methanesulfonamide | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 3. N-(2-Phenoxyphenyl)methanesulfonamide - Lead Sciences [lead-sciences.com]
- To cite this document: BenchChem. [Physicochemical Properties of N-(2-phenoxyphenyl)methanesulfonamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184492#n-2-phenoxyphenyl-methanesulfonamide-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)